

A Comprehensive Technical Guide to the Safe Handling of 1-Dodecyloxy-2-nitrobenzene

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Compound of Interest

Compound Name: 1-Dodecyloxy-2-nitrobenzene

Cat. No.: B1581334

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This guide provides a detailed examination of the potential hazards and essential safety protocols for handling **1-Dodecyloxy-2-nitrobenzene** (CAS No. 83027-71-8). As a substituted nitroaromatic compound, its safety profile must be evaluated with a critical understanding of its chemical structure. While specific toxicological data for this molecule is limited, its core structure, featuring a nitrobenzene moiety, necessitates a cautious approach grounded in the well-documented hazards of related compounds. This document synthesizes available data with established principles of chemical safety to provide a robust framework for risk mitigation in a research and development setting.

Compound Identification and Physicochemical Properties

A foundational aspect of safe handling is a thorough understanding of the compound's identity and physical characteristics. These properties influence its behavior under various laboratory conditions and are critical for designing appropriate storage and handling procedures.

Synonyms: 2-Nitrophenyl dodecyl ether, Dodecyl 2-nitrophenyl ether, o-nitrophenyl dodecyl ether.^{[1][2]}

Property	Value	Source(s)
CAS Number	83027-71-8	[1][3]
Molecular Formula	C ₁₈ H ₂₉ NO ₃	[1][3]
Molecular Weight	307.43 g/mol	[3]
Appearance	Off-white to light yellow solid-liquid mixture	[4]
Boiling Point	201-203 °C @ 3.5 Torr; 218 °C @ 1.5 mm Hg	[2][3][5]
Melting Point	10.5-11 °C	[2]
Density	0.999 g/mL at 20 °C	[3][5]
Flash Point	109 °C	[3][4]

Hazard Assessment: A Structurally-Informed Approach

The hazard profile of **1-Dodecyloxy-2-nitrobenzene** is informed by its own limited GHS classification and, more significantly, by the extensive toxicological data available for its parent structure, nitrobenzene. The nitroaromatic group is a well-known toxophore, and its presence dictates the primary hazards associated with this class of compounds.

GHS Classification for 1-Dodecyloxy-2-nitrobenzene

Data specific to this compound indicates it should be treated as a hazardous substance.[4][6]

- Signal Word: Warning[4][6]
- Hazard Statements:
 - H302: Harmful if swallowed.[4]
 - H315: Causes skin irritation.[4]

- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Inferred Hazards from the Nitrobenzene Moiety

In the absence of comprehensive toxicological studies on **1-Dodecyloxy-2-nitrobenzene**, a conservative risk assessment must assume it shares the more severe hazards of nitrobenzene due to their structural similarity. Nitrobenzene is highly toxic and poses significant long-term health risks.[7][8]

Table 2: Comparative GHS Hazard Profile

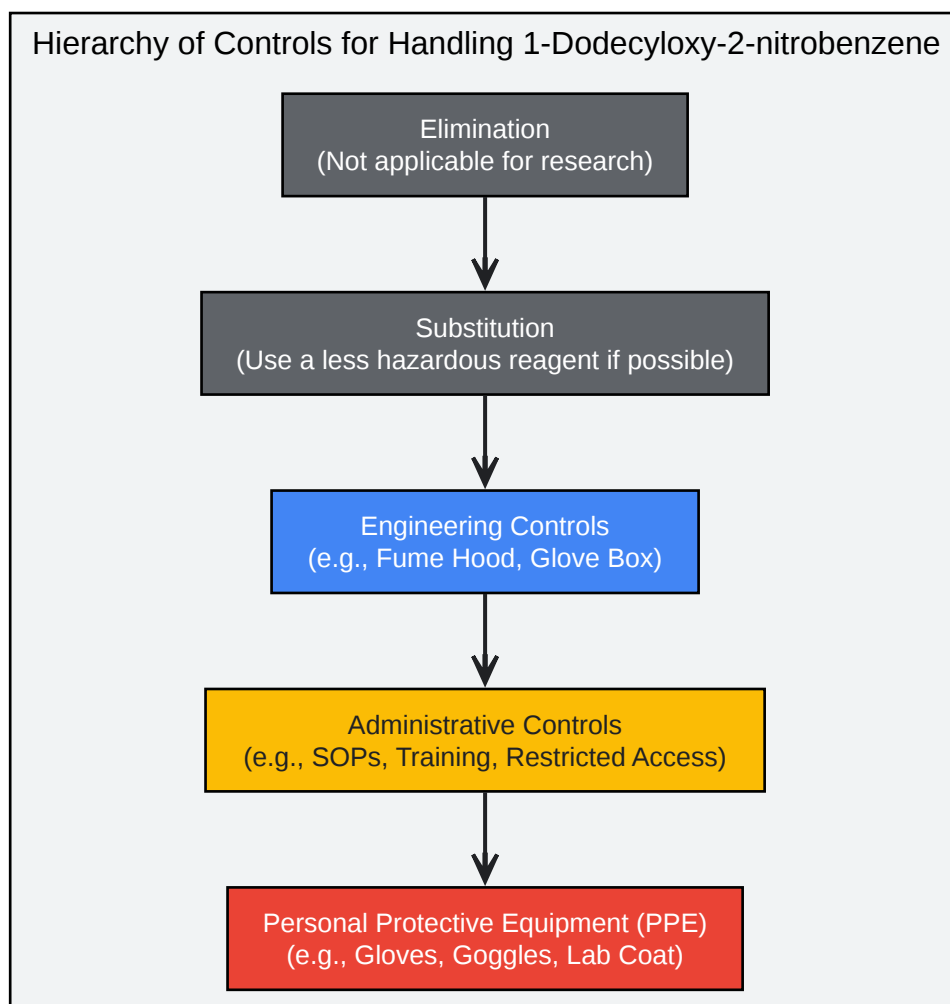
Hazard Class	1-Dodecyloxy-2-nitrobenzene	Nitrobenzene (Analog)	Causality and Field Insights
Acute Toxicity	Oral: Harmful (H302) [4]	Oral, Dermal, Inhalation: Toxic (H301+H311+H331) [9][10][11]	Nitroaromatics are readily absorbed through all routes of exposure.[8] The primary acute effect is methemoglobinemia, which impairs the blood's ability to carry oxygen, leading to cyanosis, dizziness, and headache.[7][8] [12]
Skin/Eye Irritation	Skin: Irritant (H315) [4]Eye: Serious Irritant (H319)[4]	Mild Irritant	Direct contact can cause local irritation. [8] However, the systemic toxicity from dermal absorption is the more critical concern.
Carcinogenicity	No Data	Suspected of causing cancer (H351, Category 2)[9][10][11]	The International Agency for Research on Cancer (IARC) classifies nitrobenzene as a Group 2B carcinogen, "possibly carcinogenic to humans." [8]
Reproductive Toxicity	No Data	May damage fertility (H360F, Category 1B) [7][10][13]	Animal studies show that nitrobenzene is a reproductive toxicant, causing damage to the testes.[8][14]

Target Organ Toxicity (Repeated Exposure)	No Data	Causes damage to organs (Blood) through prolonged or repeated exposure (H372, Category 1)[7][9][11]	Chronic exposure leads to cumulative damage to the hematological system, spleen, and liver.[12]
Aquatic Toxicity	No Data	Harmful to aquatic life with long lasting effects (H412)[7][10]	This class of compounds can be persistent in the environment and harmful to aquatic organisms.

Expert Conclusion: The known irritant and harmful properties of **1-Dodecyloxy-2-nitrobenzene**, combined with the severe systemic, carcinogenic, and reproductive hazards of its core nitrobenzene structure, demand that it be handled as a substance of high concern. All handling protocols must be designed to prevent any direct contact or inhalation.

The Hierarchy of Controls: A Systematic Approach to Safety

Effective risk management follows the "Hierarchy of Controls," a framework that prioritizes the most effective and reliable safety measures. Personal Protective Equipment (PPE) is the final line of defense, to be used only after higher-level controls have been implemented.



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Caption: The Hierarchy of Controls prioritizes engineering and administrative solutions over PPE.

Engineering Controls

These controls are physical changes to the workspace that isolate personnel from the hazard.

- Chemical Fume Hood: All manipulations of **1-Dodecyloxy-2-nitrobenzene**, including weighing, transferring, and preparing solutions, must be performed inside a certified chemical fume hood to prevent inhalation of vapors or aerosols.[15][16]
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are rapidly diluted and removed.[2][7]

- **Safety Equipment:** Ensure that a safety shower and an eyewash station are readily accessible and have been recently tested.[\[15\]](#)[\[16\]](#)

Administrative Controls

These are work practices and procedures that reduce the duration, frequency, and severity of exposure.

- **Standard Operating Procedures (SOPs):** Develop and strictly follow detailed SOPs for all tasks involving this compound. The SOP should cover every step from receipt to disposal.
- **Training:** All personnel must be trained on the specific hazards outlined in this guide and the corresponding SOPs before they are permitted to handle the compound.
- **Restricted Access:** Designate specific areas within the lab for handling this compound. Access should be restricted to trained and authorized personnel only.
- **Quantity Minimization:** Purchase and use the smallest quantity of the chemical necessary for the experiment to minimize the potential impact of a spill or accident.

Personal Protective Equipment (PPE)

PPE is required for all handling activities, even with engineering controls in place.[\[17\]](#) The selection of PPE must be based on a thorough risk assessment of the specific task being performed.

Table 3: Personal Protective Equipment (PPE) Specification

Task Level	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Routine Handling(Small quantities in a fume hood)	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.[16][18]	Double-gloving with chemically resistant gloves (e.g., nitrile).[16] Inspect gloves before use and change immediately if contamination is suspected.	A long-sleeved, buttoned lab coat and closed-toe shoes are mandatory.[16]	Not typically required if work is performed within a certified chemical fume hood.
High-Risk Operations(Large quantities, potential for splashing)	Chemical splash goggles and a face shield.[16]	Heavy-duty, chemically resistant gloves (e.g., butyl rubber over nitrile).	A chemically resistant apron over a lab coat. [19]	A NIOSH-approved respirator with an organic vapor cartridge may be required based on risk assessment.[15] [16]
Emergency Spill Response	Chemical splash goggles and a face shield.	Heavy-duty, chemically resistant gloves (e.g., butyl rubber, Viton).	A chemical-resistant, impermeable suit.[7][19]	A self-contained breathing apparatus (SCBA) or a supplied-air respirator is required for large spills or in poorly ventilated areas. [7][19]

Experimental Protocols: Safe Handling and Storage

Adherence to strict protocols is non-negotiable for mitigating the risks associated with **1-Dodecyloxy-2-nitrobenzene**.

Handling Protocol

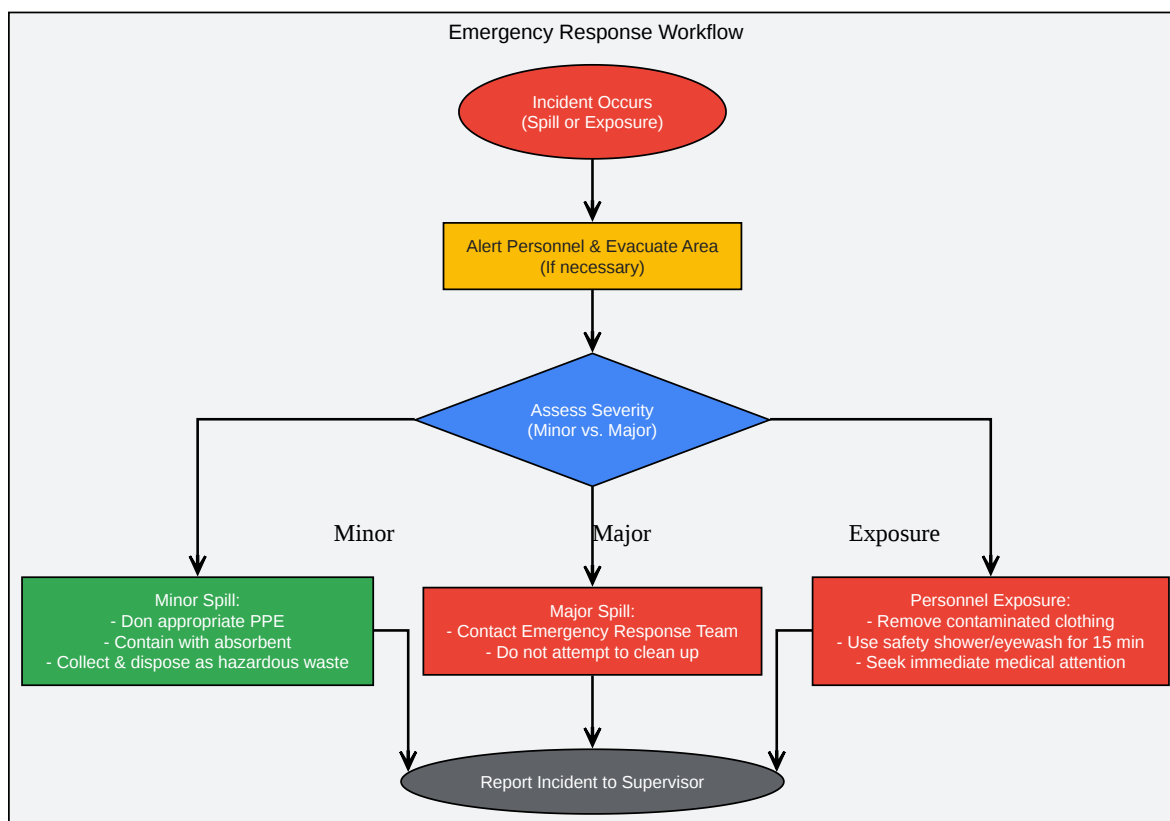
- **Preparation:** Before handling, ensure all engineering controls are functional. Don the appropriate PPE as specified in Table 3. Confirm the location of the nearest spill kit, safety shower, and eyewash station.
- **Aliquotting and Transfer:** Conduct all transfers within a chemical fume hood. Use non-sparking tools and equipment to prevent ignition, as the material is combustible.^{[3][15]} Grounding and bonding of containers may be necessary to prevent static discharge.^[20]
- **Housekeeping:** Keep the work area clean and organized. Immediately decontaminate any surfaces that may have come into contact with the chemical.
- **Post-Handling:** After completing work, carefully remove PPE, avoiding cross-contamination. Wash hands and forearms thoroughly with soap and water.^[15]

Storage Protocol

- **Container:** Store in a tightly closed, properly labeled container.^[15]
- **Location:** Keep in a cool, dry, and well-ventilated area designated for toxic and combustible materials.^[3] The storage area should be secured and accessible only to authorized personnel.^[9]
- **Incompatibilities:** Store away from strong oxidizing agents, reducing agents, acids, bases, and alkali metals to prevent violent reactions.^{[7][15]}

Emergency Procedures: A Validated Response System

A clear and practiced emergency plan is critical. All personnel must be familiar with these procedures.



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Caption: A clear workflow for responding to spills or personnel exposures.

First Aid Measures

- Inhalation: Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[9][18]

- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[\[9\]](#)[\[18\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[\[18\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[9\]](#) Provide the Safety Data Sheet to the medical personnel.

Accidental Release Measures

- Minor Spills: Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite).[\[20\]](#) Collect the material into a sealed, labeled container for hazardous waste disposal. Ventilate the area and decontaminate the spill site.
- Major Spills: Evacuate the area immediately. Alert others and contact your institution's emergency response team. Prevent the spill from entering drains or waterways.[\[7\]](#)[\[20\]](#)

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[15\]](#) A fine water spray can be used to cool containers.[\[7\]](#)
- Hazards: The compound is combustible. Vapors may form explosive mixtures with air upon intense heating. Hazardous decomposition products, including nitrogen oxides (NO_x) and carbon monoxide (CO), will be emitted in a fire.[\[15\]](#)
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[\[15\]](#)[\[20\]](#)

Waste Disposal

All waste containing **1-Dodecyloxy-2-nitrobenzene**, including contaminated absorbents and disposable PPE, must be collected in sealed, labeled containers. Disposal must be carried out through a licensed hazardous waste disposal company, in accordance with all local, state, and federal regulations. Do not dispose of it down the drain.[\[15\]](#)

References

- PubChem. 1-(Dodecyloxy)-2-nitrobenzene.
- BIOSYNCE. 1-(Dodecyloxy)-2-nitrobenzene CAS 83027-71-8. [Link]
- OPCW. Personal Protective Equipment. [Link]
- Carl ROTH.
- GOV.UK. Nitrobenzene - Incident management. [Link]
- Carl ROTH.
- Carl ROTH. Safety Data Sheet - Nitrobenzene ≥98,5 %. (2015-12-17). [Link]
- DC Fine Chemicals.
- GOV.UK. Nitrobenzene: toxicological overview. (2024-07-22). [Link]
- PubMed. Toxicity of nitrobenzene compounds towards isolated hepatocytes: dependence on reduction potential. [Link]
- ASHP Publications. Personal Protective Equipment. [Link]
- Carl ROTH.
- ATSDR. Public Health Statement - Nitrobenzene. (1990-12). [Link]
- NCBI Bookshelf. Toxicological Profile for Nitrobenzene - Health Effects. [Link]

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Sources

- 1. 1-(Dodecyloxy)-2-nitrobenzene | C₁₈H₂₉NO₃ | CID 545589 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. biosynce.com [biosynce.com]
- 3. echemi.com [echemi.com]
- 4. 1-DODECYLOXY-2-NITROBENZENE | 83027-71-8 [amp.chemicalbook.com]
- 5. 1-DODECYLOXY-2-NITROBENZENE | 83027-71-8 [chemicalbook.com]
- 6. 83027-71-8|1-(Dodecyloxy)-2-nitrobenzene|BLD Pharm [bldpharm.com]
- 7. assets.publishing.service.gov.uk [assets.publishing.service.gov.uk]
- 8. gov.uk [gov.uk]
- 9. tcichemicals.com [tcichemicals.com]

- 10. carlroth.com [carlroth.com]
- 11. dcfinechemicals.com [dcfinechemicals.com]
- 12. HEALTH EFFECTS - Toxicological Profile for Nitrobenzene - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 13. carlroth.com [carlroth.com]
- 14. atsdr.cdc.gov [atsdr.cdc.gov]
- 15. fishersci.com [fishersci.com]
- 16. pdf.benchchem.com [pdf.benchchem.com]
- 17. publications.ashp.org [publications.ashp.org]
- 18. fishersci.com [fishersci.com]
- 19. opcw.org [opcw.org]
- 20. carlroth.com:443 [carlroth.com:443]
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